

Best practices for storing and handling FR 113680.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FR 113680

Cat. No.: B1674002

[Get Quote](#)

Technical Support Center: FR 113680

This technical support center provides best practices for the storage, handling, and experimental use of **FR 113680**, a selective tripeptide substance P antagonist for the neurokinin 1 (NK1) receptor. The information is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **FR 113680**?

FR 113680 is a potent and selective tripeptide antagonist of the neurokinin 1 (NK1) receptor. It is a research chemical used in scientific studies to investigate the role of the NK1 receptor in various physiological processes, including neurogenic inflammation and pain. Its CAS Number is 126088-92-4.

Q2: How should I store lyophilized **FR 113680** powder?

For long-term storage, lyophilized **FR 113680** should be stored at -20°C.^[1] When stored properly, the lyophilized powder can be stable for several years.^[2]

Q3: What is the recommended procedure for reconstituting **FR 113680**?

Before opening the vial, it is recommended to allow the lyophilized **FR 113680** to warm to room temperature in a desiccator to prevent condensation.^[2] As **FR 113680** is a hydrophobic

peptide, it is recommended to first dissolve the peptide in a small amount of an organic solvent like Dimethyl Sulfoxide (DMSO) and then dilute the solution with a sterile aqueous buffer to the desired concentration.[3][4]

Q4: How should I store stock solutions of **FR 113680**?

For optimal stability, it is recommended to prepare single-use aliquots of the stock solution to avoid repeated freeze-thaw cycles.[1][2] These aliquots should be stored at -80°C.[3]

Q5: What are the general safety precautions for handling **FR 113680**?

As with all research peptides, **FR 113680** should be handled by technically qualified individuals.[2] It is essential to wear appropriate Personal Protective Equipment (PPE), including a lab coat, chemical-resistant nitrile gloves, and safety goggles.[1][5] All handling of the powdered form should be conducted in a well-ventilated area or a fume hood to avoid inhalation.[5]

Troubleshooting Guides

Problem: The **FR 113680** powder will not dissolve in my aqueous buffer.

- Cause: **FR 113680** is a hydrophobic peptide and has poor solubility in aqueous solutions.
- Solution: First, dissolve the peptide in a minimal amount of 100% DMSO.[4] Once fully dissolved, slowly add your aqueous buffer to the DMSO concentrate to reach the desired final concentration. Gentle warming (not exceeding 40°C) or sonication can also aid in dissolution.[2]

Problem: I am observing a loss of activity with my **FR 113680** stock solution over time.

- Cause 1: Improper storage. Peptide solutions are less stable than the lyophilized powder.
- Solution 1: Ensure that stock solutions are stored in tightly sealed vials at -80°C.[3] It is best to use glass vials with screw caps that have a Teflon disc to form a tight seal.[6]
- Cause 2: Repeated freeze-thaw cycles. This can degrade the peptide.

- Solution 2: Prepare single-use aliquots of your stock solution to avoid multiple freeze-thaw cycles.[\[1\]](#)[\[2\]](#)
- Cause 3: Oxidation. Peptides containing certain amino acids can be susceptible to oxidation.
- Solution 3: When preparing solutions, use oxygen-free solvents if possible.[\[2\]](#)

Data Presentation

Table 1: Storage and Handling Recommendations for **FR 113680**

Form	Storage Temperature	Recommended Practices
Lyophilized Powder	-20°C (long-term) [1]	Allow to warm to room temperature before opening. [2]
Stock Solutions	-80°C [3]	Aliquot into single-use volumes to avoid freeze-thaw cycles. [1] [2] Protect from light. [2]

Table 2: Solubility Guidelines for Hydrophobic Peptides like **FR 113680**

Solvent	General Recommendation
Primary (for initial dissolution)	
Dimethyl Sulfoxide (DMSO)	Recommended for initial solubilization of hydrophobic peptides. [4]
Dimethylformamide (DMF)	Alternative organic solvent. [2]
Acetonitrile (ACN)	Alternative organic solvent. [2]
Secondary (for dilution)	
Sterile Water or Buffer (e.g., PBS, Tris)	Use to dilute the primary stock solution to the final working concentration. [2]

Experimental Protocols

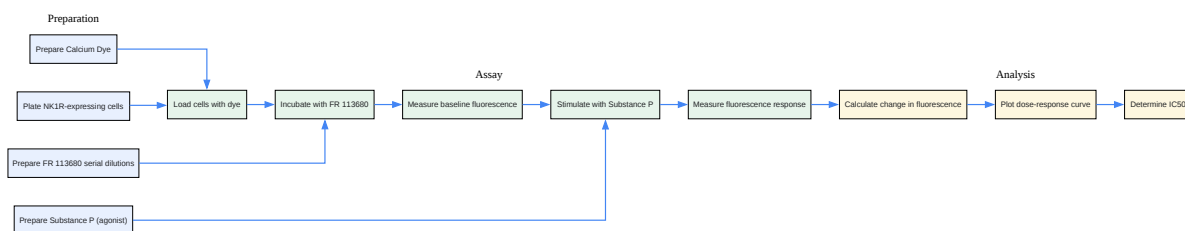
Detailed Methodology for In Vitro NK1 Receptor Antagonist Assay

This protocol provides a general framework for assessing the antagonist activity of **FR 113680** at the NK1 receptor using a cell-based calcium mobilization assay.

- Cell Culture:
 - Maintain a cell line stably expressing the human NK1 receptor (e.g., CHO-K1 or HEK293 cells) in appropriate culture medium supplemented with fetal bovine serum and antibiotics.
 - Plate the cells in a 96-well black, clear-bottom plate at a suitable density and allow them to adhere overnight.
- Preparation of Solutions:
 - **FR 113680** Stock Solution: Prepare a high-concentration stock solution (e.g., 10 mM) of **FR 113680** in 100% DMSO.
 - Working Solutions: Serially dilute the **FR 113680** stock solution in an appropriate assay buffer to achieve a range of desired concentrations for testing.
 - Substance P (Agonist) Solution: Prepare a stock solution of Substance P in sterile water and further dilute it in the assay buffer to a concentration that elicits a submaximal response (EC80).
 - Calcium Indicator Dye: Prepare the calcium-sensitive fluorescent dye according to the manufacturer's instructions.
- Assay Procedure:
 - Remove the culture medium from the cells and wash once with the assay buffer.
 - Load the cells with the calcium indicator dye by incubating them in the dye solution for the time and temperature specified by the manufacturer.
 - Wash the cells to remove excess dye.

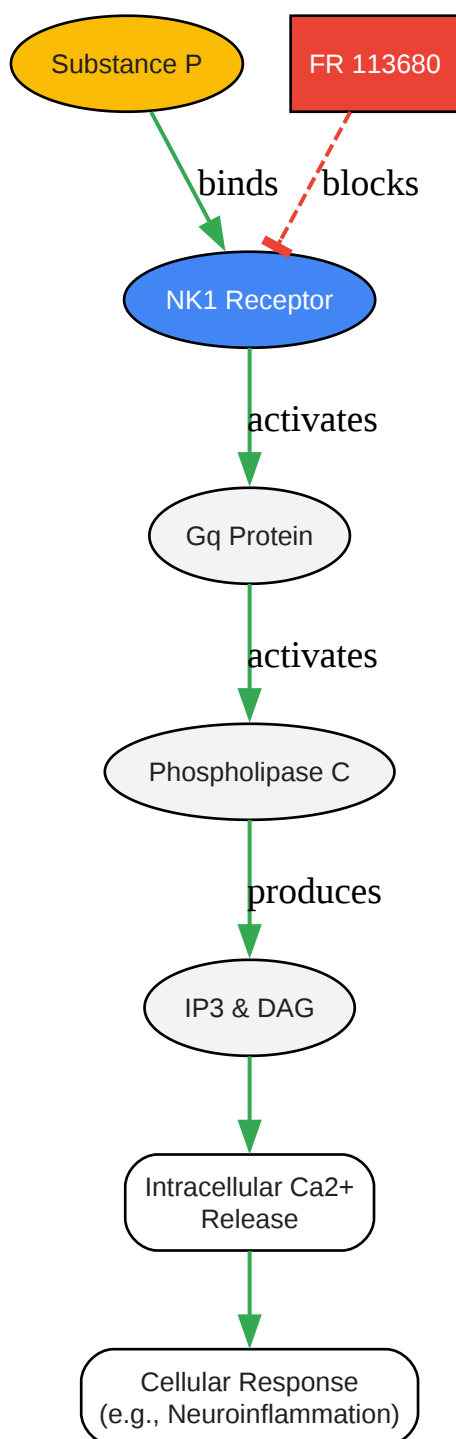
- Add the various concentrations of the **FR 113680** working solutions to the wells and incubate for a predetermined time (e.g., 15-30 minutes) at 37°C.
- Measure the baseline fluorescence using a fluorescence plate reader.
- Add the Substance P solution to all wells (except for the negative control) to stimulate the NK1 receptor.
- Immediately begin measuring the fluorescence intensity over time to detect the calcium flux.
- Data Analysis:
 - Calculate the change in fluorescence for each well.
 - Plot the response (change in fluorescence) against the concentration of **FR 113680**.
 - Determine the IC₅₀ value of **FR 113680**, which is the concentration of the antagonist that inhibits 50% of the maximal response induced by Substance P.

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for an in vitro NK1 receptor antagonist assay.



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of the NK1 receptor and the inhibitory action of **FR 113680**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. realpeptides.co [realpeptides.co]
- 2. documents.thermofisher.com [documents.thermofisher.com]
- 3. genscript.com [genscript.com]
- 4. Peptide Solubility Guidelines - How to solubilize a peptide [sb-peptide.com]
- 5. biovera.com.au [biovera.com.au]
- 6. enfanos.com [enfanos.com]
- To cite this document: BenchChem. [Best practices for storing and handling FR 113680.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674002#best-practices-for-storing-and-handling-fr-113680]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com